

Assessing the impact of Polident versus toothpaste on denture surface abrasion

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Polident vs. Toothpaste: A Comparative Analysis of Denture Surface Abrasion

This guide provides a detailed comparison of the effects of **Polident** denture cleanser and conventional toothpaste on the surface abrasion of denture materials. The information is intended for researchers, scientists, and professionals in drug development, offering insights into the material science aspects of denture care. The following sections present experimental data, detailed methodologies, and a visual representation of a typical testing workflow to facilitate an objective assessment.

Experimental Data on Surface Abrasion

The following table summarizes quantitative data from various studies assessing the impact of different cleaning regimens on the surface roughness (Ra) of denture base materials, typically polymethyl methacrylate (PMMA). Surface roughness is a critical indicator of abrasion; a higher Ra value signifies a rougher surface, which can be more susceptible to staining and microbial colonization.^{[1][2]}

Cleaning Agent/Meth od	Denture Base Material	Mean Surface Roughness (Ra) in μm (Before)	Mean Surface Roughness (Ra) in μm (After)	Percentage Change in Roughness	Reference Study
Denture Cleanser (Polident)	Thermoplasti c Polyamide	0.21 ± 0.03	0.24 ± 0.05	+14.3%	[3]
Denture Cleanser (Corega)	Self-polymerized Acrylic Resin	0.113	0.130	+15.0%	[4]
Denture Cleanser (Corega)	Heat-polymerized Acrylic Resin	0.126	0.118	-6.3%	[4]
Brushing with Dentifrice	CAD/CAM Acrylic Resin	0.3 ± 0.07	0.4 ± 0.09 (after 60,000 strokes)	+33.3%	[5]
Brushing with Water Only	Denture Base Specimens	Not specified	"Least or similar as week scratch"	Minimal	[6]
Brushing with Abrasive Dentifrice	Denture Base Specimens	Not specified	"Severe scratch"	Significant	[6]

Note: The data presented is compiled from multiple independent studies. Direct comparison should be made with caution due to variations in experimental protocols, materials, and measurement techniques.

Experimental Protocols

The methodologies employed in assessing denture surface abrasion typically involve controlled in-vitro studies. Below are detailed protocols representative of the experiments cited in this guide.

Protocol 1: Immersion in Denture Cleanser

This protocol is designed to evaluate the effect of chemical soaking agents like **Polident** on denture materials.

- Specimen Preparation:
 - Fabricate multiple standardized disc-shaped specimens from a chosen denture base material (e.g., heat-cured PMMA, thermoplastic polyamide) with dimensions such as 10 mm in diameter and 2 mm in thickness.^[7]
 - Polish all specimens to a high gloss to achieve a standardized initial surface finish.
 - Measure the baseline surface roughness (Ra1) of each specimen using a profilometer or a confocal laser scanning microscope.
- Immersion Procedure:
 - Prepare the denture cleanser solution (e.g., one **Polident** tablet in 200 mL of warm water) according to the manufacturer's instructions.
 - Immerse the test specimens in the denture cleanser solution. A control group of specimens is typically immersed in distilled water.^[8]
 - The immersion duration is designed to simulate a period of regular use, for example, 180 cycles of 3-minute immersions to simulate 6 months of use.^[3]
- Post-Immersion Analysis:
 - After the designated immersion period, rinse the specimens with distilled water and dry them.
 - Measure the final surface roughness (Ra2) of each specimen using the same method as the baseline measurement.
 - Analyze the surface topography for qualitative changes, such as pitting or discoloration, using Scanning Electron Microscopy (SEM).

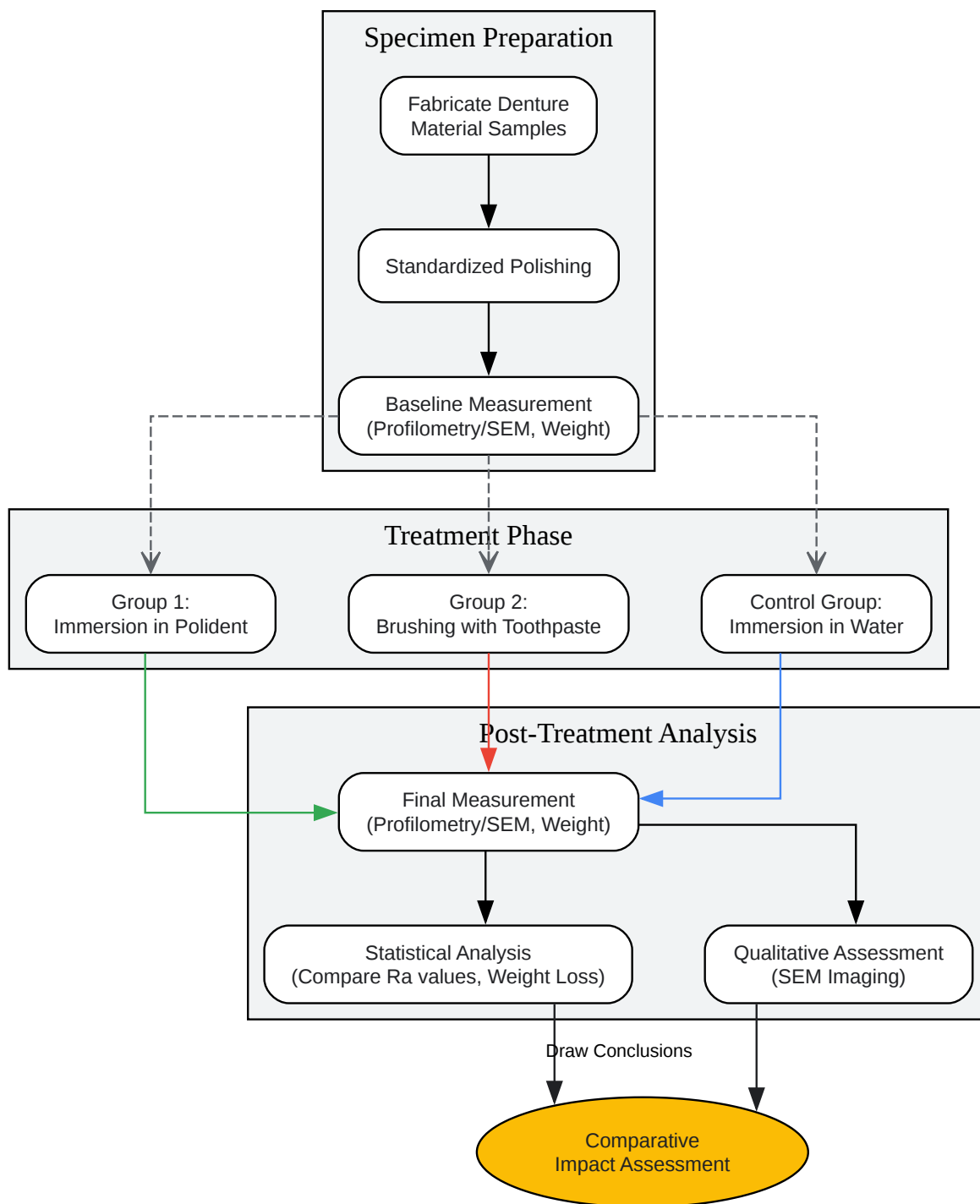
Protocol 2: Mechanical Brushing with Toothpaste

This protocol assesses the abrasive effect of mechanical cleaning with toothpaste.

- Specimen Preparation:
 - Prepare and polish standardized denture material specimens as described in Protocol 1.
 - Record the baseline surface roughness (Ra1) and initial weight of each specimen.
- Brushing Simulation:
 - Mount the specimens in a brushing machine capable of standardized, repetitive horizontal or circular strokes.
 - Use a standardized toothbrush (e.g., soft-bristled) and apply a slurry of the test toothpaste and water.
 - Set the brushing machine for a specific number of strokes (e.g., 40,000 to 60,000 strokes) at a defined load (e.g., 200 g) to simulate an extended period of brushing.[5] A control group may be brushed with water only.[6]
- Post-Brushing Analysis:
 - After the brushing cycles are complete, clean the specimens to remove any residual toothpaste and dry them.
 - Measure the final surface roughness (Ra2) and final weight to determine any material loss.
 - Conduct SEM analysis to visually inspect the surface for scratches and other abrasive wear patterns.[5]

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for assessing the impact of cleaning agents on denture surface abrasion.



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Caption: Workflow for Denture Abrasion Testing.

Discussion and Conclusion

The available data indicates that regular toothpaste, particularly more abrasive formulations, can cause significant scratching and wear on denture surfaces.[6][9] This is primarily due to the abrasive particles included in toothpaste to clean natural tooth enamel, which is much harder than the acrylic resins used for dentures.[10][11] The resulting surface roughness can lead to increased plaque accumulation, staining, and potential for microbial growth in the micro-scratches.[2][9]

In contrast, denture cleansers like **Polident** are formulated to be non-abrasive.[12][13][14] Their cleaning action is chemical, relying on ingredients that dissolve stains and kill bacteria without physically scratching the denture surface.[12][13] While some studies show a slight increase in surface roughness after prolonged immersion in denture cleansers, this effect is generally less pronounced than the abrasion caused by brushing with toothpaste.[3][4] It is also noteworthy that some research indicates certain denture cleansers may not significantly alter the surface roughness of some acrylic materials.[15][16]

In conclusion, for maintaining the surface integrity of dentures, non-abrasive chemical cleaning methods such as soaking in **Polident** are demonstrably superior to mechanical brushing with conventional toothpaste. The choice of cleaning method has a significant impact on the longevity and hygiene of dental prosthetics. Future research should focus on direct, side-by-side comparisons of specific denture cleansers and toothpastes with varying levels of abrasivity on a range of modern denture materials.

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References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. Effect of Denture Cleanser on the Physico-Mechanical Properties of Injection-Molded Thermoplastic Polyamides Denture Base Material: A preliminary Study - PMC

[pmc.ncbi.nlm.nih.gov]

- 4. journals.indexcopernicus.com [journals.indexcopernicus.com]
- 5. Effect of denture cleaning on abrasion resistance and surface topography of polymerized CAD CAM acrylic resin denture base - PMC [pmc.ncbi.nlm.nih.gov]
- 6. ijcpd.org [ijcpd.org]
- 7. Effect of Different Denture Base Cleansers on Surface Roughness of Heat Polymerised Acrylic Materials with Different Curing Process [scielo.sa.cr]
- 8. mail.africanjournalofbiomedicalresearch.com [mail.africanjournalofbiomedicalresearch.com]
- 9. drbdentalsolutions.com [drbdentalsolutions.com]
- 10. irispublishers.com [irispublishers.com]
- 11. steamboatdentistry.com [steamboatdentistry.com]
- 12. Polident Denture Cleaner Science | Haleon HealthPartner [haleonhealthpartner.com]
- 13. Polident Science: Denture Cleansers | Haleon Health Partner [haleonhealthpartner.com]
- 14. Polident 3 Minute Cleanser Tablets | Polident Australia [polident.com]
- 15. researchgate.net [researchgate.net]
- 16. Comparative evaluation of the effect of denture cleansers on the surface topography of denture base materials: An in-vitro study - PMC [pmc.ncbi.nlm.nih.gov]
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